Telotristat Etiprate cost-effectiveness analysis

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Compound Focus: **Telotristat Etiprate**

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Cost-Effectiveness and Budget Impact Analysis

Economic evaluations from a US healthcare payer perspective indicate that adding telotristat ethyl to standard care involves an additional cost but remains within cost-effectiveness thresholds for rare diseases.

The table below summarizes the key findings from economic models:

Analysis Type	Time Horizon	Key Metric	Result for Telotristat Ethyl + SSA vs. SSA Alone
Cost-Effectiveness [1]	Lifetime	Incremental Cost-Effectiveness Ratio (ICER)	**$142,545 per QALY** gained
Cost-Effectiveness [1]	Lifetime	Incremental QALYs	**0.66** QALYs gained
Budget Impact [2]	1-3 years	Net Cost PMPM (Year 1)	**$0.013**
Budget Impact [2]	1-3 years	Net Cost Per Patient Per Year (Year 1)	**$9,057**

Sensitivity analyses in the cost-effectiveness study showed a high probability (>99%) of telotristat ethyl being cost-effective at willingness-to-pay thresholds typical for rare diseases and orphan drugs

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($300,000-$450,000 per QALY) [1]. The budget impact analysis concluded that the addition of telotristat ethyl to a health plan's formulary would have a **minimal net budget impact** [2].

Clinical Efficacy and Supporting Experimental Data

The cost-effectiveness conclusions are supported by efficacy data from robust Phase III clinical trials, primarily the TELESTAR study.

Summary of Clinical Efficacy

The primary clinical evidence comes from the TELESTAR trial, a randomized, double-blind, placebo-controlled Phase III study [3] [4]. Patients had carcinoid syndrome and persistent diarrhea (≥4 bowel movements per day) despite stable-dose SSA therapy.

The table below compares key efficacy outcomes from the TELESTAR trial:

Parameter	Telotristat Ethyl (250 mg, 3x/day) + SSA	Placebo + SSA
Durable Response Rate*	**44%** [1] [4]	20% [1] [4]
Reduction in Urinary 5-HIAA	Significant reduction (≥50% or normalization in many patients) [3]	-
Biochemical Response	56% of patients in Phase II trials [4]	-

*Defined as a reduction of ≥30% in daily bowel movement frequency for at least 50% of the treatment period.

A companion study, TELECAST, which included patients with a broader range of carcinoid syndrome symptoms, confirmed these findings. It showed that telotristat ethyl significantly reduced levels of urinary 5-HIAA (a serotonin metabolite) from baseline compared to placebo, with reductions of **54.0%** (250 mg) and **89.7%** (500 mg) [5].

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Detailed Experimental Protocol: TELESTAR/TELECAST

For researchers designing similar trials, the key methodological details from these studies are [5]:

- **Patient Population**: Adults with histopathologically confirmed, well-differentiated metastatic neuroendocrine tumors (NETs) and a documented history of carcinoid syndrome. For TELESTAR, patients were required to have ≥4 bowel movements per day despite stable-dose SSA therapy.
- **Study Design**: Multicenter, randomized, double-blind, placebo-controlled trial.
- **Treatment Regimen**: Patients were randomized to receive oral telotristat ethyl (250 mg or 500 mg) or a matching placebo, three times daily, in addition to their ongoing SSA therapy.
- **Primary Endpoints**:
  - **TELESTAR**: Change from baseline in daily bowel movement frequency.
  - **TELECAST**: Percent change from baseline in 24-hour urinary 5-HIAA levels.
- **Key Secondary Endpoints**: Stool consistency, flushing frequency, abdominal pain, and use of rescue short-acting octreotide.
- **Data Collection**: Efficacy data was collected daily via an electronic diary. Urinary 5-HIAA was measured from 24-hour urine samples collected at baseline and week 12.

Mechanism of Action: Signaling Pathway

Telotristat ethyl's mechanism of action is distinct from somatostatin analogs. It is an oral inhibitor of tryptophan hydroxylase (TPH), the rate-limiting enzyme in the synthesis of serotonin (5-hydroxytryptamine, 5-HT) [3] [6]. The following diagram illustrates this peripheral serotonin synthesis pathway and the drug's site of action.

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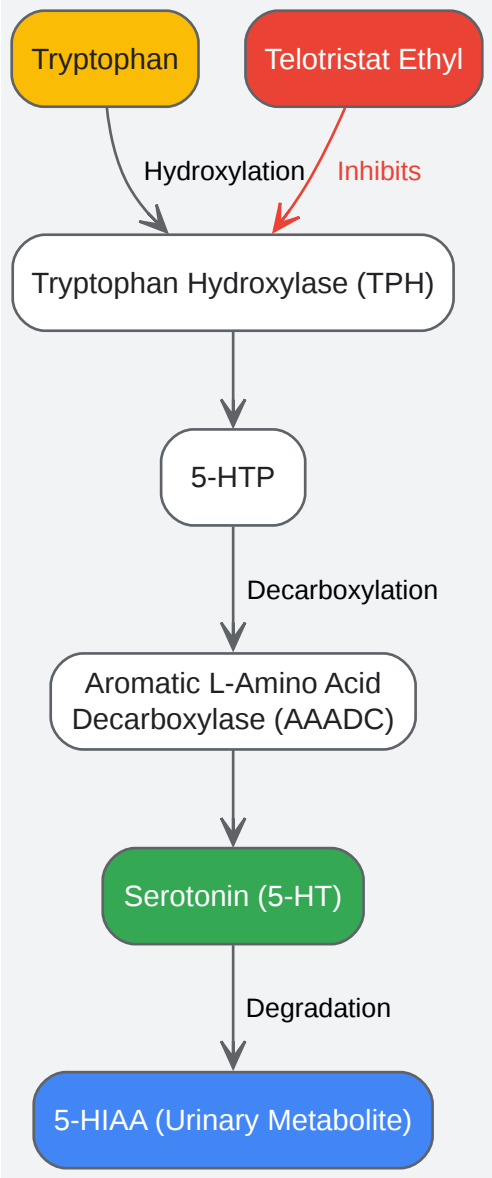

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As the diagram shows [3]:

- **TPH Inhibition**: Telotristat ethyl specifically inhibits the TPH1 isoform, which is expressed in enterochromaffin cells of the gut. This action reduces the production of 5-HTP, the precursor to serotonin.
- **Peripheral Selectivity**: Unlike earlier inhibitors, telotristat ethyl does not cross the blood-brain barrier, thus avoiding central nervous system side effects by not affecting brain serotonin synthesis mediated by TPH2.
- **Biomarker Correlation**: The reduction in serotonin production is confirmed by a decrease in its urinary metabolite, 5-hydroxyindoleacetic acid (u5-HIAA), which serves as a key biomarker in clinical trials [5].

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Safety and Tolerability Profile

Across clinical trials, telotristat ethyl was generally well-tolerated [5]. The most common adverse events were gastrointestinal, such as nausea, constipation, flatulence, and abdominal pain [6]. Some patients experienced transient, mild-to-moderate elevations in liver enzymes (ALT and GGT), but no cases of clinically apparent liver injury with jaundice were reported in pre-licensure trials [6]. Depression-related adverse events were also prespecified for monitoring but were not widely reported as a major issue in the trials.

Context and Limitations of the Research

When interpreting these findings, it's important for professionals to consider:

- **Perspective**: The economic analyses primarily adopted a **US healthcare payer perspective**, focusing on direct medical costs. Costs from a societal or patient perspective may differ [7] [1].
- **Model Limitations**: The cost-effectiveness model relied on short-term trial data and some proxy estimates for utilities, given the rarity of the condition. Long-term "real-world" data on clinical outcomes and costs were limited at the time of analysis [1].
- **Defining "Control"**: A key challenge in this field is defining what constitutes "inadequate control" with SSA therapy, which can affect patient selection for treatment and economic evaluations [7].

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